

# "5-Bromo-2-hydroxy-6-methylnicotinic acid" molecular weight

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## Compound of Interest

Compound Name: 5-Bromo-2-hydroxy-6-methylnicotinic acid

Cat. No.: B1342473

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## An In-depth Technical Guide to the Molecular Weight of **5-Bromo-2-hydroxy-6-methylnicotinic Acid**

This technical guide provides a comprehensive overview of the molecular weight of **5-Bromo-2-hydroxy-6-methylnicotinic acid**, a compound of interest to researchers, scientists, and professionals in the field of drug development. This document details the elemental composition, a hypothetical experimental protocol for molecular weight determination, and a visual representation of the experimental workflow.

## Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, crucial for substance identification, quantification, and for stoichiometric calculations in chemical reactions. It is determined by the sum of the atomic weights of its constituent atoms.

## Molecular Formula

The chemical structure of **5-Bromo-2-hydroxy-6-methylnicotinic acid** dictates its molecular formula. The name denotes a nicotinic acid (pyridine-3-carboxylic acid) backbone with specific substitutions: a bromine atom at the 5th position, a hydroxyl group at the 2nd position, and a methyl group at the 6th position. Based on this structure, the molecular formula is determined to be  $C_7H_6BrNO_3$ .

## Elemental Composition and Molecular Weight Calculation

The molecular weight is calculated using the molecular formula and the standard atomic weights of each element. The standard atomic weight is the weighted average of the masses of all stable isotopes of an element.

The table below summarizes the atomic composition and the calculated molecular weight of **5-Bromo-2-hydroxy-6-methylnicotinic acid**.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008[1][2]	6.048
Bromine	Br	1	79.904[3][4][5][6]	79.904
Nitrogen	N	1	14.007[7][8][9]	14.007
Oxygen	O	3	15.999[10][11][12]	47.997
Total	232.033			

Note: Atomic weights are based on IUPAC recommendations and may vary slightly based on the source.

## Experimental Protocol: Molecular Weight Verification by Mass Spectrometry

A hypothetical experimental protocol for the verification of the molecular weight of **5-Bromo-2-hydroxy-6-methylnicotinic acid** using Electrospray Ionization Mass Spectrometry (ESI-MS) is outlined below. ESI-MS is a soft ionization technique suitable for the analysis of polar molecules.

### Objective

To experimentally determine the monoisotopic mass of **5-Bromo-2-hydroxy-6-methylnicotinic acid** and confirm its molecular weight.

## Materials and Reagents

- **5-Bromo-2-hydroxy-6-methylnicotinic acid** sample
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid (for mass spectrometry)
- Calibrant solution (e.g., sodium trifluoroacetate cluster ions)

## Instrumentation

- High-resolution mass spectrometer equipped with an electrospray ionization (ESI) source (e.g., an Orbitrap or Q-TOF mass spectrometer).
- Syringe pump for direct infusion.

## Sample Preparation

- Prepare a 1 mg/mL stock solution of **5-Bromo-2-hydroxy-6-methylnicotinic acid** in methanol.
- From the stock solution, prepare a 10 µg/mL working solution in a 50:50 methanol:water mixture with 0.1% formic acid. The formic acid aids in the protonation of the analyte.

## Mass Spectrometer Parameters

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.5 kV
- Cone Voltage: 30 V
- Source Temperature: 120 °C

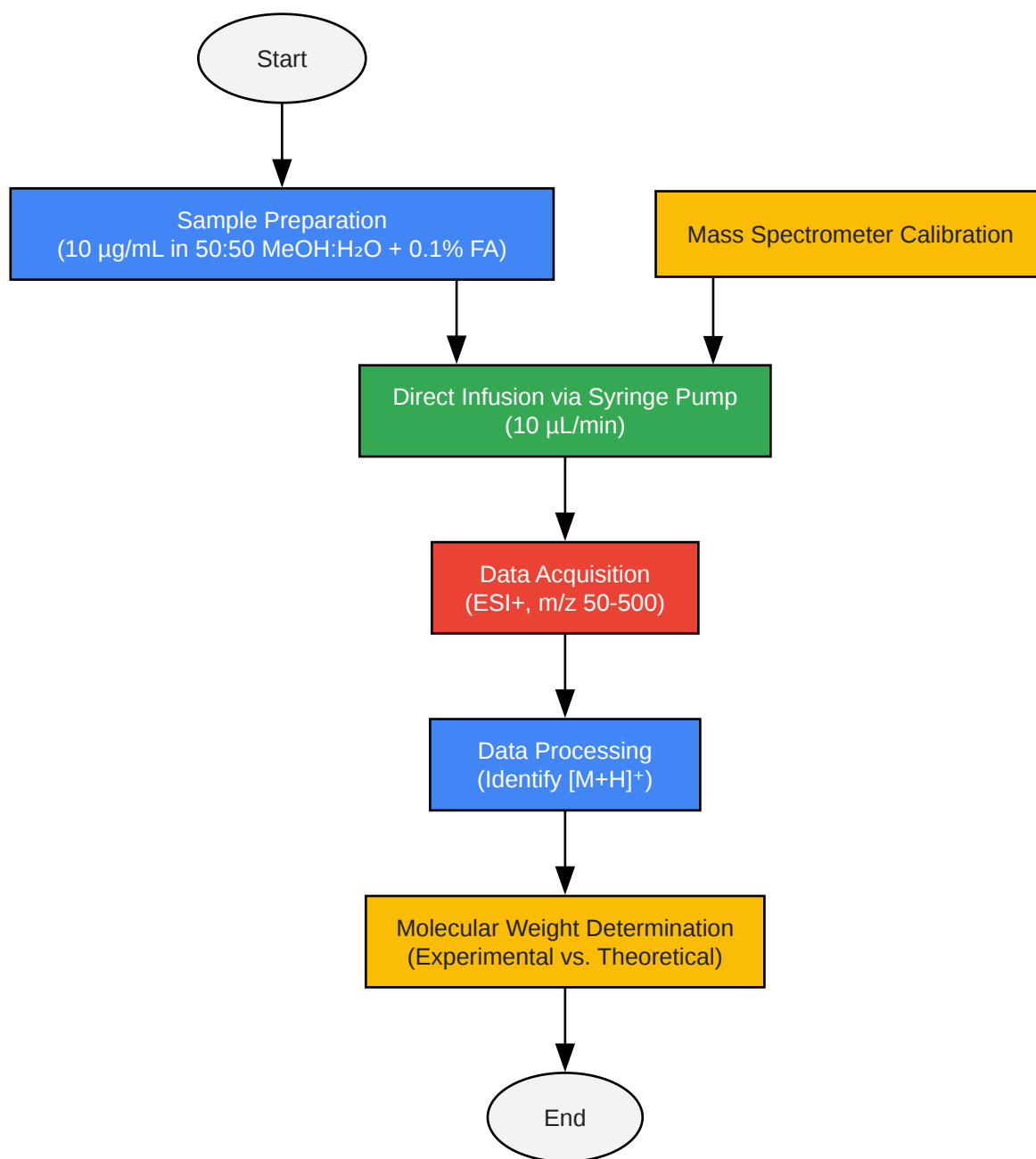
- Desolvation Temperature: 350 °C
- Desolvation Gas Flow (Nitrogen): 600 L/hr
- Mass Range: m/z 50 - 500
- Acquisition Mode: Full scan, high-resolution

## Procedure

- Calibrate the mass spectrometer using the appropriate calibrant solution to ensure mass accuracy.
- Infuse the prepared sample solution into the ESI source at a constant flow rate of 10 µL/min using a syringe pump.
- Acquire mass spectra for a duration of 2 minutes.
- Process the acquired data to identify the monoisotopic mass of the protonated molecule  $[M+H]^+$ .
- Subtract the mass of a proton (1.007276 amu) from the measured m/z to determine the experimental monoisotopic mass of the neutral molecule.
- Compare the experimental mass with the theoretical monoisotopic mass calculated from the molecular formula ( $C_7H_6^{79}Br^{14}N^{16}O_3$ ).

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the molecular weight of **5-Bromo-2-hydroxy-6-methylnicotinic acid**.



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Experimental workflow for molecular weight determination.

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